

An In-depth Technical Guide to Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate

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Compound of Interest

Compound Name: Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate

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Abstract

Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate, a meta-substituted β -keto ester, represents a versatile scaffold in synthetic organic chemistry. This technical guide provides a comprehensive review of its chemical properties, synthesis, and potential, yet currently undocumented, biological significance. While specific biological activity data for this isomer remains elusive in publicly accessible literature, this document furnishes a detailed, plausible synthetic protocol based on established chemical transformations. Furthermore, it aggregates available physicochemical data and discusses the known biological roles of structurally similar compounds, offering a valuable resource for researchers interested in the exploration of this and related chemical entities for drug discovery and development.

Chemical and Physical Properties

Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate, also known as ethyl (3-methoxybenzoyl)acetate, is an organic compound with the molecular formula $C_{12}H_{14}O_4$.^[1] It is characterized by a central β -keto ester functionality, with a 3-methoxyphenyl group attached to the ketone and an ethyl ester group. This structure provides multiple reactive sites, making it a valuable intermediate in organic synthesis.

A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄ O ₄	PubChem[1]
Molecular Weight	222.24 g/mol	PubChem[1]
IUPAC Name	ethyl 3-(3-methoxyphenyl)-3-oxopropanoate	PubChem[1]
CAS Number	27834-99-7	PubChem[1]
Appearance	Colorless to light yellow to light orange clear liquid	Tokyo Chemical Industry[2]
Density	1.146 g/mL at 25 °C	Sigma-Aldrich
Boiling Point	>268 °C	Sigma-Aldrich
Refractive Index	n _{20/D} 1.5360	Sigma-Aldrich
SMILES	CCOC(=O)CC(=O)c1cccc(OC)c1	Sigma-Aldrich
InChI Key	FDPPVAYPZOORBP-UHFFFAOYSA-N	Sigma-Aldrich

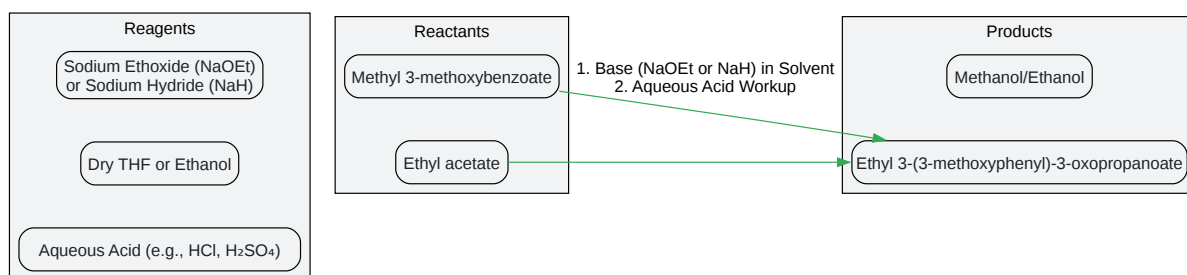
Synthesis

While specific, detailed experimental protocols for the synthesis of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** are not extensively documented in peer-reviewed journals, its structure strongly suggests a synthesis via a Claisen condensation reaction. This is a well-established method for the formation of β -keto esters. The logical precursors would be an ester of 3-methoxybenzoic acid and ethyl acetate, reacting in the presence of a strong base.

Proposed Experimental Protocol: Claisen Condensation

This protocol is based on general procedures for the synthesis of similar ethyl benzoylacetate derivatives.

Reaction:



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Figure 1: Proposed synthesis of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**.

Materials:

- Methyl 3-methoxybenzoate
- Ethyl acetate (anhydrous)
- Sodium ethoxide or Sodium hydride (60% dispersion in mineral oil)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Ethanol)
- Dilute aqueous acid (e.g., 1 M HCl or 1 M H₂SO₄) for workup
- Organic solvent for extraction (e.g., Ethyl acetate, Diethyl ether)
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

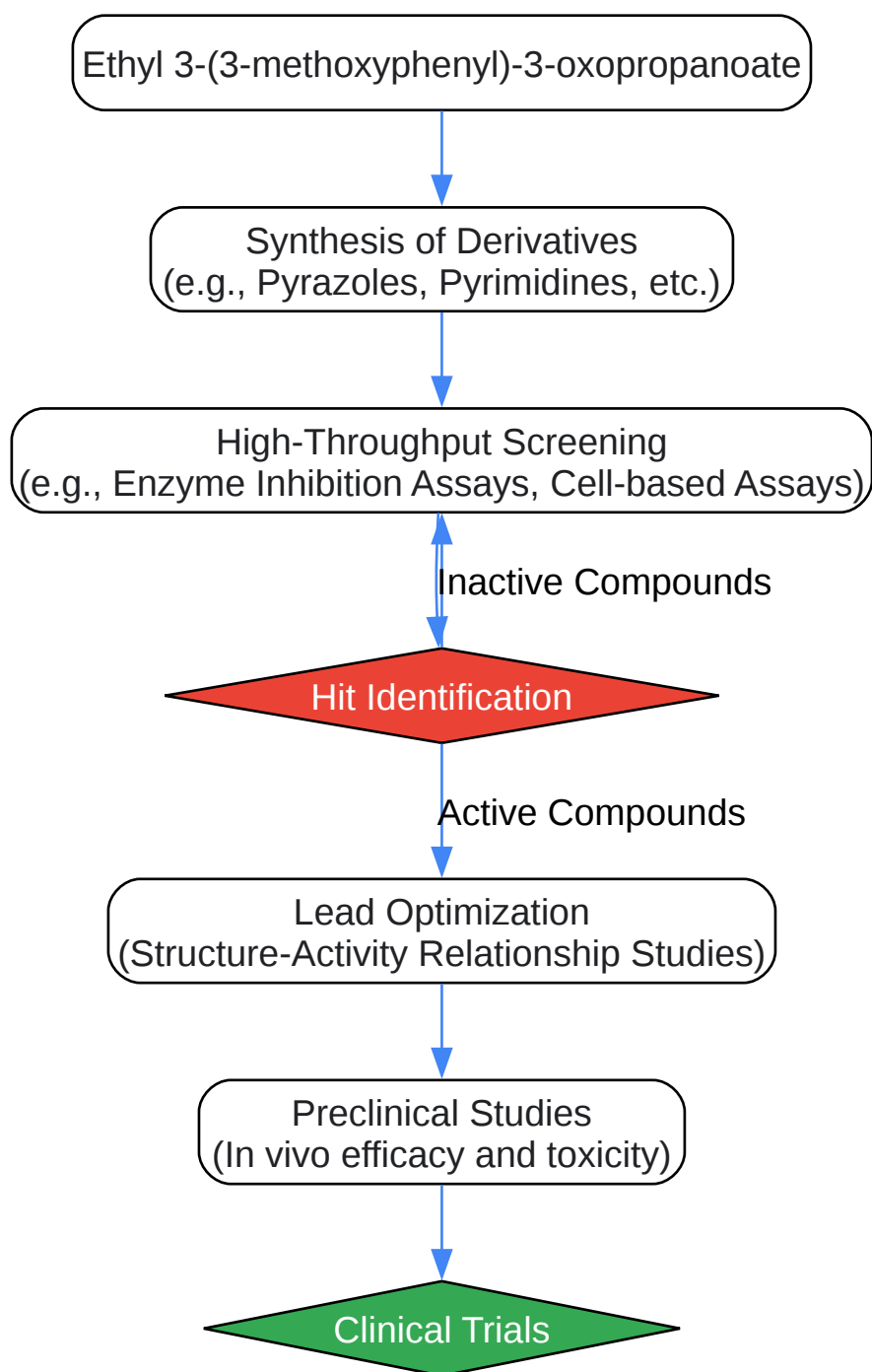
- **Preparation:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel is placed under an inert atmosphere (e.g., nitrogen or argon).
- **Base Addition:** If using sodium hydride, it is washed with anhydrous hexane to remove the mineral oil and then suspended in the anhydrous solvent (e.g., THF). If using sodium ethoxide, it is dissolved in anhydrous ethanol.
- **Reactant Addition:** A solution of methyl 3-methoxybenzoate and a molar excess of ethyl acetate in the anhydrous solvent is added dropwise to the stirred suspension of the base at room temperature or 0 °C.
- **Reaction:** The reaction mixture is then typically heated to reflux and stirred for several hours to drive the condensation to completion. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After cooling to room temperature, the reaction is quenched by the slow addition of a dilute aqueous acid until the mixture is acidic.
- **Extraction:** The aqueous layer is extracted multiple times with an organic solvent. The combined organic layers are washed with water and then with brine.
- **Drying and Concentration:** The organic layer is dried over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is then purified, typically by vacuum distillation or column chromatography on silica gel, to yield pure **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**.

Biological Activity and Potential Applications

A comprehensive search of scientific literature did not yield any specific studies on the biological activities of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate**. However, the β -keto ester moiety is a common feature in many biologically active molecules and is known to be a versatile synthon for the creation of various heterocyclic compounds with potential pharmacological activities.

Derivatives of structurally similar compounds, such as other substituted ethyl benzoylacetates, have been investigated for a range of biological activities. For example, various heterocyclic compounds synthesized from β -keto esters have been evaluated for cytotoxic, anti-inflammatory, and antimicrobial properties. It is plausible that **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** could serve as a precursor for novel compounds with interesting biological profiles.

The workflow for exploring the potential of this compound in drug discovery is outlined below.



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Figure 2: Potential workflow for the exploration of **Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate** derivatives in drug discovery.

Conclusion

Ethyl 3-(3-methoxyphenyl)-3-oxopropanoate is a readily accessible, yet underexplored, chemical entity. This guide provides a foundational understanding of its properties and a practical, detailed protocol for its synthesis. While direct biological data is currently lacking, its chemical nature suggests significant potential as a building block for the synthesis of novel, biologically active molecules. This whitepaper serves as a call to the scientific community to further investigate the synthetic utility and potential pharmacological relevance of this and related meta-substituted β -keto esters. Future research in this area could uncover new therapeutic agents and expand our understanding of the structure-activity relationships of this class of compounds.

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References

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- 2. Ethyl (3-Methoxybenzoyl)acetate | 27834-99-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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